

4-Chloro-2-fluoro-1,1'-biphenyl safety and handling precautions

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Compound of Interest

Compound Name: 4-Chloro-2-fluoro-1,1'-biphenyl

Cat. No.: B1603659

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An In-depth Technical Guide to the Safe Handling of **4-Chloro-2-fluoro-1,1'-biphenyl**

This guide provides comprehensive safety and handling protocols for **4-Chloro-2-fluoro-1,1'-biphenyl** (CAS No. 39224-18-5), tailored for researchers, scientists, and professionals in drug development. The focus is on integrating established safety standards with the underlying scientific principles to foster a culture of proactive risk management in the laboratory.

Compound Profile and Core Hazards

4-Chloro-2-fluoro-1,1'-biphenyl is a halogenated aromatic hydrocarbon. Its structure, featuring a biphenyl core with chlorine and fluorine substituents, dictates its physical properties, reactivity, and toxicological profile. As with many halogenated organic compounds, its chemical stability and lipophilicity can lead to persistence in the environment and potential for bioaccumulation[1].

The primary hazards associated with this compound, as identified in safety data sheets, necessitate a cautious and well-documented handling approach. It is classified as harmful if swallowed and demonstrates significant aquatic toxicity[2]. Understanding these risks is the foundational step in developing effective safety protocols.

GHS Hazard Identification

The Globally Harmonized System (GHS) provides a universal framework for classifying the hazards of chemical products.

Hazard Statement	GHS Classification Code	Source
Harmful if swallowed	H302	[2]
Causes skin irritation	H315	[3]
Causes serious eye irritation	H319	[3]
Very toxic to aquatic life	H400	[2]
Very toxic to aquatic life with long lasting effects	H410	[2]

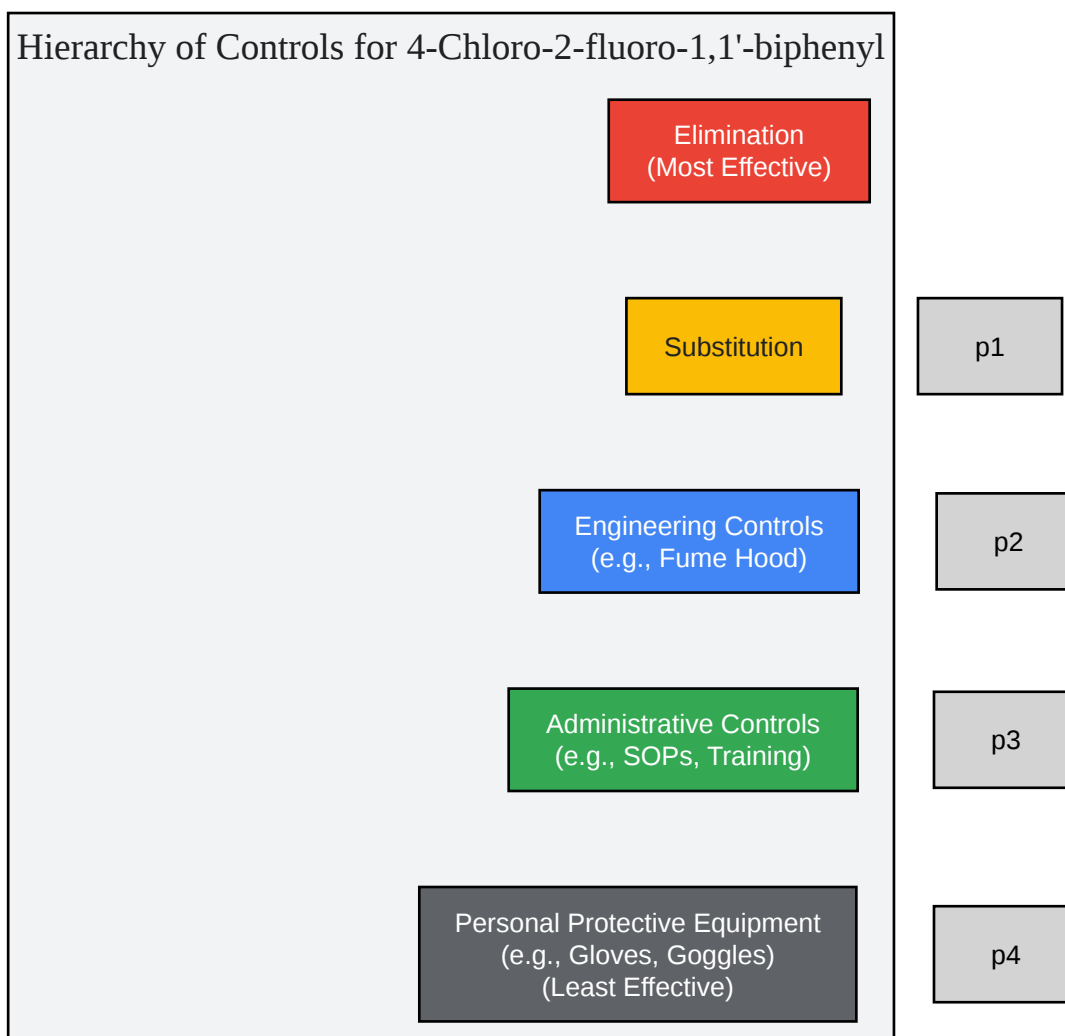
Physicochemical Properties

A grasp of the compound's physical properties is essential for predicting its behavior under laboratory conditions and for designing appropriate storage and handling procedures.

Property	Value	Source
CAS Number	39224-18-5	[4]
Molecular Formula	C ₁₂ H ₈ ClF	[4]
Molecular Weight	206.64 g/mol	[5]
Boiling Point	276.9 ± 20.0 °C (Predicted)	[4] [6]
Density	1.209 ± 0.06 g/cm ³ (Predicted)	[4] [6]
Storage Temp.	Sealed in dry, Room Temperature	[6]

The Hierarchy of Controls: A Systematic Approach to Safety

The most effective safety programs prioritize engineering and administrative controls over sole reliance on personal protective equipment (PPE). This "Hierarchy of Controls" is a fundamental concept in industrial hygiene that provides a systematic framework for mitigating risk.



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Caption: The Hierarchy of Controls prioritizes risk mitigation strategies.

Engineering Controls

The primary engineering control for handling **4-Chloro-2-fluoro-1,1'-biphenyl** is to work within a properly functioning chemical fume hood.^[7] This is non-negotiable. The fume hood's purpose is to contain and exhaust vapors or dust, preventing inhalation exposure, which is a primary route of entry for many chemicals.^[7]

- Causality: The compound, although having a high boiling point, can form aerosols or dust if handled as a solid. A fume hood provides a physical barrier and negative pressure, ensuring

any airborne contaminants are captured and safely vented away from the operator's breathing zone.

- Validation: The fume hood's performance must be validated regularly (typically annually) and certified to meet standards such as ANSI/AIHA Z9.5. Daily checks by the user to confirm inward airflow (e.g., using a tissue) are a critical part of the self-validating system of use.

Administrative Controls & Safe Work Practices

Administrative controls are the procedural backbone of laboratory safety. They involve establishing and enforcing protocols that minimize exposure risk.

- Designated Areas: All work involving **4-Chloro-2-fluoro-1,1'-biphenyl** should be restricted to a designated area within the lab (e.g., a specific fume hood). This area should be clearly marked with signage indicating the compound's hazards.^[8] This practice minimizes the potential for cross-contamination of other lab surfaces and alerts personnel to the specific hazards present.
- Standard Operating Procedures (SOPs): Detailed SOPs must be developed for all experimental workflows involving this compound. These SOPs should cover every stage from material weighing and preparation to reaction quenching, workup, and waste disposal.
- Training: All personnel must be thoroughly trained on the specific hazards of this compound, the lab's SOPs, and emergency procedures before they are permitted to handle it. Training records should be maintained.^[9]
- Hygiene Practices: Do not eat, drink, or smoke in areas where this chemical is handled.^[2] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.^[10] Contaminated clothing should be removed immediately and laundered separately or disposed of as hazardous waste.^[11]

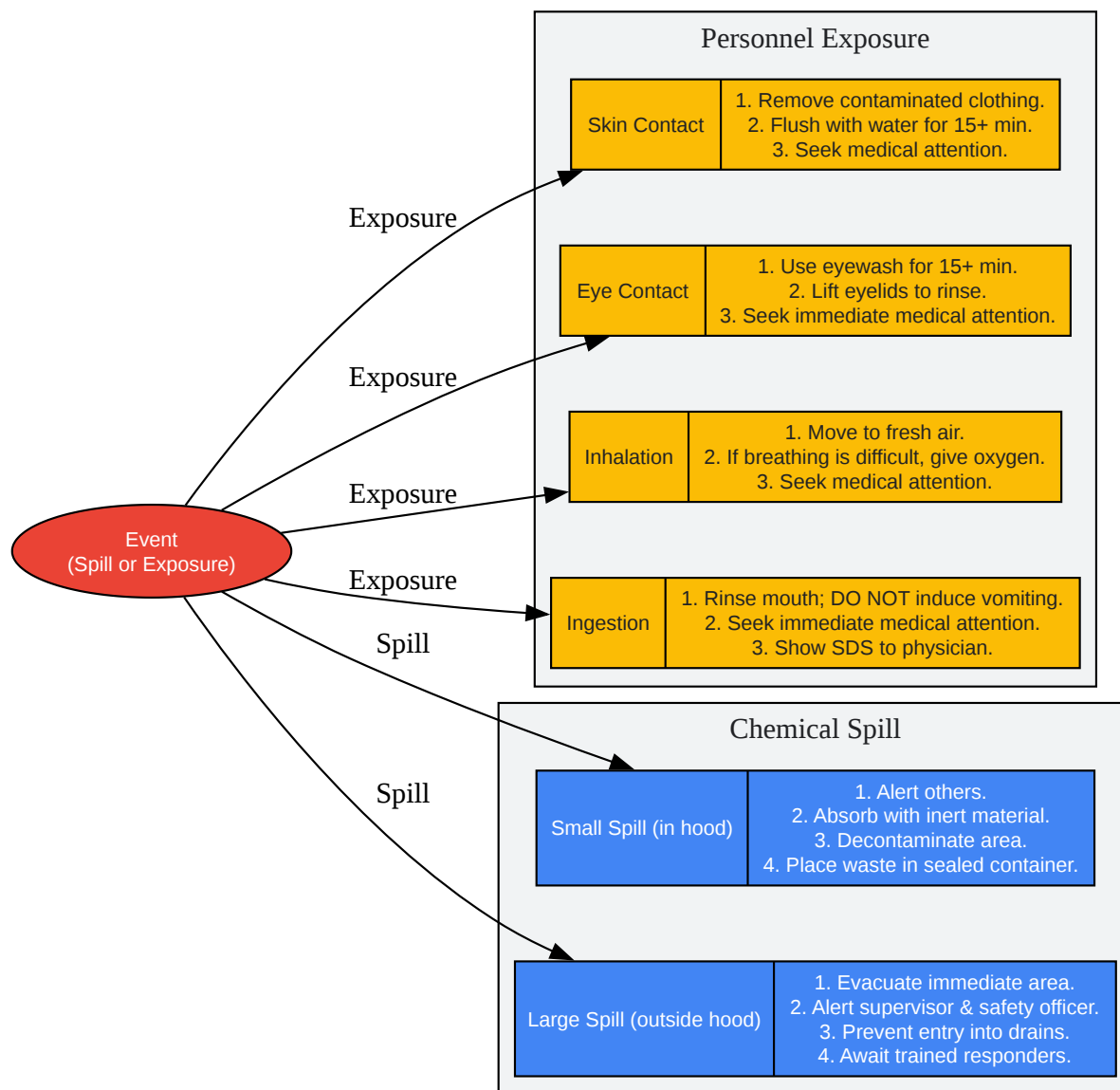
Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with, not as a substitute for, engineering and administrative controls.^[12]

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[7] If there is a splash hazard, a face shield should be worn in addition to goggles.
- **Skin Protection:**
 - **Gloves:** Handle with chemically impervious gloves that have been inspected for tears or holes prior to use.^{[2][7]} Nitrile or neoprene gloves are generally recommended for handling chlorinated organic compounds.^[12] Always consult the glove manufacturer's compatibility charts for specific breakthrough times. The principle here is barrier protection; the correct glove material prevents the lipophilic compound from being absorbed through the skin.
 - **Lab Coat:** A flame-resistant lab coat or impervious clothing is mandatory to protect street clothes and underlying skin from contamination.^[7]
- **Respiratory Protection:** If engineering controls fail or during certain high-risk procedures (e.g., large-scale spill cleanup), a full-face respirator with appropriate cartridges may be necessary.^[7] However, routine use should not require respiratory protection if work is conducted in a certified fume hood.

Emergency Procedures: Planning for the Unexpected

A robust emergency plan is a hallmark of a trustworthy safety system. All personnel must be familiar with these procedures and the location of safety equipment such as emergency showers, eyewash stations, and spill kits.



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Caption: Emergency response workflow for exposure or spills.

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury from chemical exposure.

- Inhalation: Move the exposed person to fresh air at once.^[2] If breathing has stopped or is difficult, provide artificial respiration or oxygen and seek immediate medical attention.^{[9][13]}
- Skin Contact: Immediately flush the contaminated skin with large amounts of soap and water for at least 15 minutes.^{[13][14]} Remove all contaminated clothing while flushing.^[11] Seek medical attention if irritation persists.^[13]
- Eye Contact: Immediately wash the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper eyelids.^{[2][13][14]} Remove contact lenses if present and easy to do.^[11] Get medical attention immediately.^[13]
- Ingestion: Rinse mouth thoroughly with water.^[2] Do NOT induce vomiting.^[2] Never give anything by mouth to an unconscious person.^[2] Call a physician or Poison Control Center immediately.^[2]

Spill Response Protocol

- Step 1: Evacuate & Alert. Evacuate non-essential personnel from the immediate area. Alert nearby colleagues and your supervisor.
- Step 2: Contain. Prevent the spill from spreading and ensure it does not enter drains.^[2] This can be done by creating a dike around the spill with absorbent material.
- Step 3: Absorb. For small spills, use an inert, non-combustible absorbent material like vermiculite or sand.^[12]
- Step 4: Collect & Clean. Carefully sweep or scoop the absorbed material into a suitable, sealable container for hazardous waste.^[2] Use non-sparking tools if a solvent was used.^[7] Decontaminate the spill area with a suitable solvent (e.g., kerosene followed by soap and water), collecting all cleaning materials as hazardous waste.^[12]
- Step 5: Dispose. Label the waste container clearly and dispose of it according to institutional and local hazardous waste regulations.^[2]

Storage and Disposal

Proper storage and disposal are critical for long-term safety and environmental protection.

Storage Conditions

The chemical stability of **4-Chloro-2-fluoro-1,1'-biphenyl** dictates its storage requirements. It should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[2][3]}

- **Causality:** Storing in a cool, dry, and well-ventilated place minimizes degradation and pressure buildup. A tightly sealed container prevents the release of vapors.
- **Incompatibilities:** Store away from incompatible materials such as strong oxidizing agents.^[15] Segregating incompatible chemicals prevents potentially hazardous reactions.^[16]

Waste Disposal Protocol

Disposal of halogenated organic waste must be conducted in strict accordance with all applicable local, state, and federal regulations.^[15] Under no circumstances should this material be disposed of down the drain or in the regular trash.^{[17][18]}

- **Waste Segregation:** Halogenated organic waste must be segregated from non-halogenated waste streams.^{[8][15]} The reason for this is that halogenated compounds require specific disposal methods, often high-temperature incineration, to prevent the formation of highly toxic byproducts like dioxins and furans.^{[19][20]}
- **Containerization:** Collect waste in a designated, leak-proof, and properly labeled hazardous waste container.^[17] The label must clearly state "Hazardous Waste" and list the chemical constituents.
- **Disposal Method:** The primary recommended disposal method is through a licensed hazardous waste contractor, typically involving high-temperature incineration (around 1200 K or 927 °C) to ensure complete destruction.^{[19][20]}

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